

What are the physical and chemical properties of 3-Benzylthiazolium bromide

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Compound of Interest

Compound Name: 3-Benzylthiazolium Bromide

Cat. No.: B1279896

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An In-Depth Technical Guide to **3-Benzylthiazolium Bromide**

Authored by: Gemini, Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development. It delves into the core physicochemical properties, synthesis, reactivity, and applications of **3-Benzylthiazolium bromide**, a versatile compound at the intersection of synthetic catalysis and biochemical research. Our focus is on providing not just data, but also the mechanistic rationale and practical insights essential for its effective application in a laboratory setting.

Introduction: A Molecule of Dual Identity

3-Benzylthiazolium bromide is a quaternary ammonium salt that holds significant importance in modern chemistry. Its structure, featuring a thiazolium ring N-substituted with a benzyl group, positions it as a critical precursor to N-heterocyclic carbenes (NHCs), a class of organocatalysts that has revolutionized synthetic chemistry.^[1] Concurrently, its structural similarity to the thiazolium core of thiamine (Vitamin B1) makes it a valuable tool in biochemical studies, particularly for investigating thiamine pyrophosphate (TPP)-dependent enzymes and for designing novel enzyme inhibitors.^{[2][3]} This guide will explore both facets of this compound, providing a robust foundation for its use in research and development.

Core Physicochemical Properties

The fundamental properties of **3-Benzylthiazolium bromide** are summarized below. Accurate characterization is the bedrock of reproducible science, and these values serve as the primary reference for quality control and experimental design.

Property	Data	Source
IUPAC Name	3-benzyl-1,3-thiazol-3-ium bromide	PubChem[4]
CAS Number	75066-50-1	PubChem[4]
Molecular Formula	C ₁₀ H ₁₀ BrNS	PubChem[4]
Molecular Weight	256.16 g/mol	PubChem[4]
Appearance	White to light yellow crystalline powder	Chem-Impex[1]
Melting Point	155 - 159 °C	Chem-Impex[1]
Canonical SMILES	<chem>C1=CC=C(C=C1)C[N+]2=CSC=C2.[Br-]</chem>	PubChem[4]

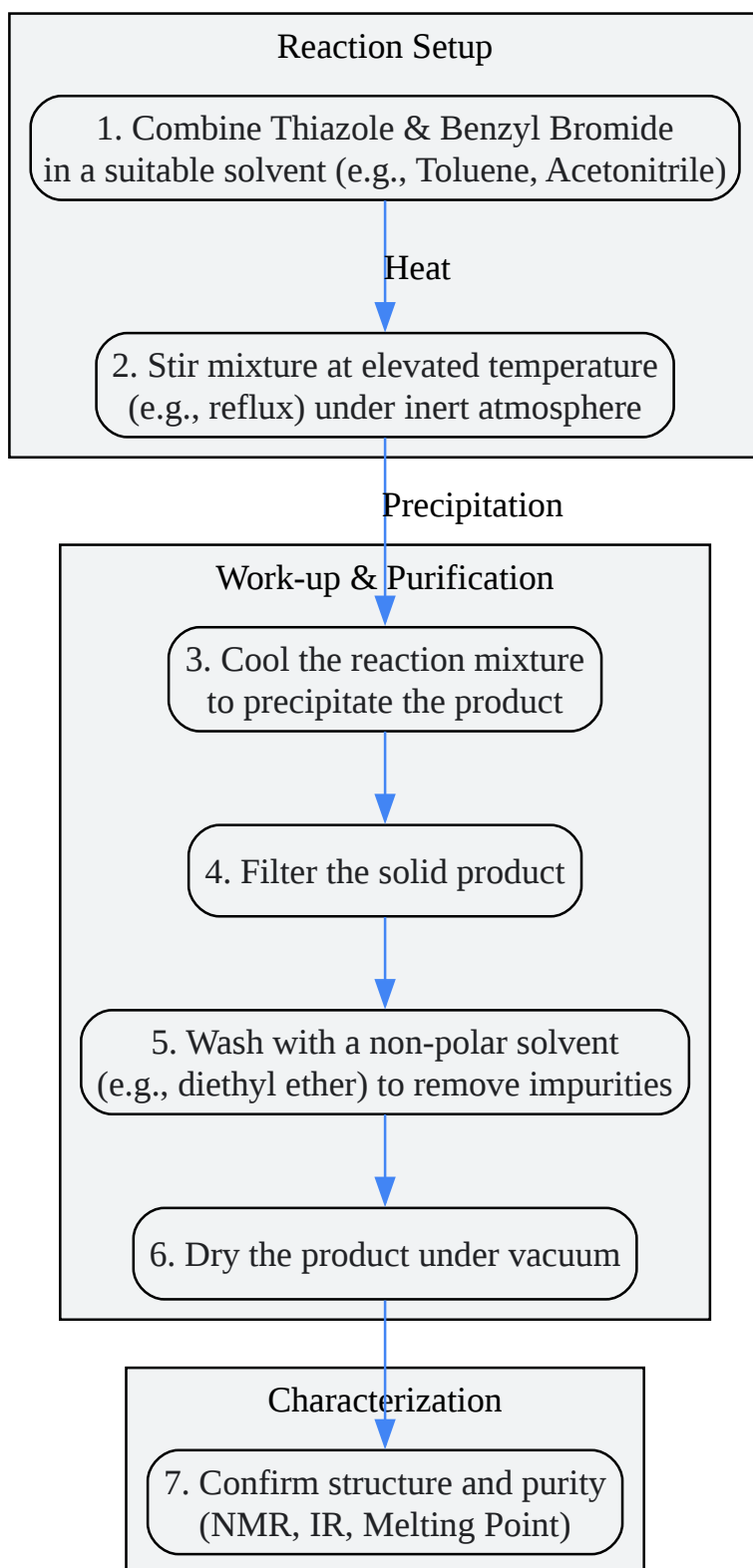
Synthesis and Characterization: From Reagents to Verified Product

The synthesis of **3-Benzylthiazolium bromide** is a straightforward quaternization reaction. Understanding this process is key to ensuring high purity and yield.

General Synthesis Protocol

The most common route involves the direct reaction of thiazole with benzyl bromide. The lone pair of electrons on the nitrogen atom of the thiazole ring acts as a nucleophile, attacking the electrophilic benzylic carbon of benzyl bromide and displacing the bromide ion.

Experimental Workflow: Synthesis of **3-Benzylthiazolium Bromide**



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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